Technical Support Center: Stabilizing CAS 1196153-08-8 for Reliable Research

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Compound of Interest

Compound Name:	*2-Chloro-N,N,6-trimethyl-3-nitropyridin-4-amine*
CAS No.:	*1196153-08-8*
Cat. No.:	*B6337893*

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Welcome to the comprehensive technical support guide for CAS 1196153-08-8, chemically known as **2-CHLORO-N,N,6-TRIMETHYL-3-NITROPYRIDIN-4-AMINE**. This resource is meticulously designed for researchers, scientists, and professionals in drug development to navigate the potential stability challenges associated with this compound. Here, you will find in-depth troubleshooting guides, frequently asked questions (FAQs), and validated experimental protocols to ensure the integrity and reproducibility of your experiments. Our focus is to provide not just procedural steps, but the scientific rationale behind them, empowering you to make informed decisions in your research.

Troubleshooting Guide: Addressing Common Stability Issues

This section is structured in a question-and-answer format to directly address specific problems you may encounter during the handling, storage, and application of CAS 1196153-08-8.

Issue 1: Inconsistent or Diminishing Potency in Experimental Assays

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- Question: My experimental results show a gradual loss of activity or inconsistent measurements over time. Could this be related to the stability of my compound stock?

- Answer: Yes, this is a classic indicator of compound degradation. The molecular structure of CAS 1196153-08-8 contains functional groups that are susceptible to specific degradation pathways. The primary culprits are likely hydrolysis, photodegradation, and thermal stress. It is crucial to evaluate your storage and handling procedures.

Issue 2: Visible Changes in the Compound's Appearance or Solubility

- Question: I've noticed a change in the color of my solid compound, or it has become more difficult to dissolve in my usual solvent. What could be the reason?

- Answer: Physical changes such as discoloration (e.g., from off-white to yellow or brown) or decreased solubility are strong indicators of chemical degradation. These changes often accompany the formation of impurities that may have different physical properties. The nitro- and chloro-substituted pyridine rings can be susceptible to reactions that alter the chromophore of the molecule, leading to color changes.

Issue 3: Appearance of Unexpected Peaks in Analytical Chromatograms (HPLC, LC-MS)

- Question: My quality control analysis by HPLC shows new, unidentified peaks that were not present in the initial analysis of the compound. What do these peaks signify?

- Answer: The appearance of new peaks in a chromatogram is a direct sign of degradation. These peaks represent degradation products. The retention times of these new peaks can provide clues about their polarity relative to the parent compound. For instance, hydrolysis of the chloro group to a hydroxyl group would likely result in a more polar degradant with a shorter retention time in reverse-phase HPLC.

Frequently Asked Questions (FAQs) on Storage and Handling

This FAQ section provides concise answers to common questions regarding the optimal storage conditions to prevent the degradation of CAS 1196153-08-8.

Q1: What are the primary factors that can cause the degradation of CAS 1196153-08-8?

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A1: The main environmental factors to control are moisture, light, and temperature. The 2-chloro- and 3-nitro-pyridine moieties are the most reactive sites in the molecule.

- Hydrolysis: The chlorine atom at the 2-position of the pyridine ring is susceptible to nucleophilic substitution by water, especially under basic or elevated temperature conditions. This would lead to the formation of the corresponding 2-hydroxy-pyridine derivative.
- Photodegradation: Nitroaromatic compounds are known to be light-sensitive.[1] Exposure to ultraviolet (UV) or even ambient light can induce photochemical reactions, leading to the formation of various degradation products.
- Thermal Decomposition: Elevated temperatures can provide the necessary energy to initiate decomposition reactions of the substituted pyridine ring.[2]

Q2: What is the recommended storage temperature for solid CAS 1196153-08-8?

A2: While specific manufacturer data is not consistently available, the general recommendation for similar chemical structures is to store the solid compound in a cool and dry place. A controlled room temperature of 2°C to 8°C is a prudent measure to minimize thermal degradation. Avoid storing at elevated temperatures.

Q3: How should I store solutions of CAS 1196153-08-8?

A3: Solutions are generally more prone to degradation than the solid-state compound.

- Solvent Choice: Use anhydrous, aprotic solvents such as DMSO or DMF for stock solutions. Avoid prolonged storage in protic solvents like methanol or water, as they can facilitate hydrolysis.
- Protection from Light: Always store solutions in amber vials or wrap the vials in aluminum foil to protect them from light.
- Storage Temperature: For short-term storage (days), refrigeration at 2°C to 8°C is recommended. For long-term storage (weeks to months), freezing at -20°C or -80°C is advisable.

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- Inert Atmosphere: For maximum stability, especially for long-term storage, consider aliquoting the solution and purging the headspace of the vial with an inert gas like argon or nitrogen before sealing.

Q4: Is CAS 1196153-08-8 sensitive to pH?

A4: Yes, the stability of the 2-chloropyridine moiety is pH-dependent. The compound is expected to be more stable in neutral to slightly acidic conditions. Basic conditions will significantly accelerate the rate of hydrolysis of the 2-chloro group. Therefore, avoid preparing or storing solutions in basic buffers.

Q5: How can I check the stability of my sample of CAS 1196153-08-8?

A5: The most reliable way to assess the stability of your compound is by using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC). This involves comparing a current chromatogram of your sample to a reference chromatogram of a freshly prepared sample or the initial batch. An increase in impurity peaks or a decrease in the main peak area indicates degradation. A detailed protocol for a stability-indicating HPLC method is provided in the "Experimental Protocols" section.

Data Presentation

Table 1: Summary of Recommended Storage Conditions for CAS 1196153-08-8

Form	Storage Temperature	Container	Light Protection	Atmosphere
Solid	2°C to 8°C	Tightly sealed	Protect from light	Dry
Solution (Short-term)	2°C to 8°C	Amber vial/Foil-wrapped	Mandatory	Inert gas overlay recommended
Solution (Long-term)	-20°C or -80°C	Amber vial/Foil-wrapped	Mandatory	Inert gas overlay strongly recommended

Experimental Protocols

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Protocol 1: Stability-Indicating HPLC Method for Assessing Purity and Degradation

This protocol provides a general framework for developing a stability-indicating HPLC method. The exact conditions may need to be optimized for your specific instrumentation and the degradation products formed.

1. Instrumentation and Reagents:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for pH adjustment of the mobile phase)
- CAS 1196153-08-8 reference standard

2. Chromatographic Conditions (Starting Point):

- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid, if needed for peak shaping). A typical gradient might be:
  - 0-5 min: 30% Acetonitrile
  - 5-20 min: Gradient to 90% Acetonitrile
  - 20-25 min: Hold at 90% Acetonitrile
  - 25-26 min: Gradient back to 30% Acetonitrile
  - 26-30 min: Re-equilibration at 30% Acetonitrile
- Flow Rate: 1.0 mL/min

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- Column Temperature: 30°C
- Detection Wavelength: Based on the UV-Vis spectrum of the compound. A diode array detector can be used to identify the optimal wavelength and to check for peak purity. A starting wavelength of 254 nm is often a good choice for aromatic compounds.
- Injection Volume: 10 µL

3. Sample Preparation:

- Prepare a stock solution of CAS 1196153-08-8 in a suitable solvent (e.g., acetonitrile or DMSO) at a concentration of 1 mg/mL.
- Dilute the stock solution with the mobile phase to a working concentration of approximately 0.1 mg/mL.

4. Analysis:

- Inject a freshly prepared "time zero" sample to establish the initial purity profile.
- Inject samples that have been subjected to storage or stress conditions.
- Compare the chromatograms. Look for new peaks, a decrease in the area of the main peak, and any changes in peak shape. The percentage of degradation can be estimated using the area percent method, assuming the response factors of the degradants are similar to the parent compound.

Protocol 2: Forced Degradation Studies to Identify Potential Degradants

Forced degradation studies are essential for understanding the degradation pathways and for validating that your analytical method is "stability-indicating."[3]

1. Acid Hydrolysis:

- Dissolve the compound in a solution of 0.1 M HCl.
- Heat the solution at 60°C for a specified period (e.g., 2, 4, 8, 24 hours).

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- Neutralize the solution before injection into the HPLC.

2. Base Hydrolysis:

- Dissolve the compound in a solution of 0.1 M NaOH.
- Keep the solution at room temperature for a specified period, as base hydrolysis is often faster than acid hydrolysis.
- Neutralize the solution before injection.

3. Oxidative Degradation:

- Dissolve the compound in a solution containing 3% hydrogen peroxide.
- Keep the solution at room temperature for a specified period.

4. Photolytic Degradation:

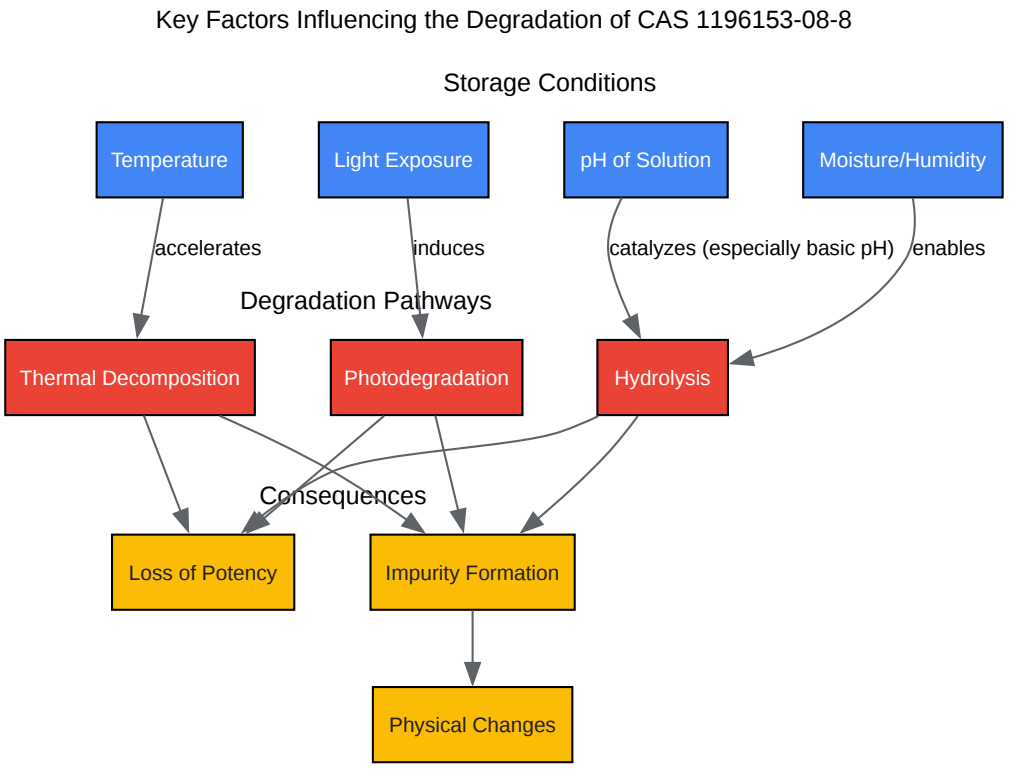
- Expose a solution of the compound to a UV lamp (e.g., 254 nm or 365 nm) or to direct sunlight for a specified period.
- Run a control sample that is protected from light.

5. Thermal Degradation (Solid State):

- Place a small amount of the solid compound in an oven at an elevated temperature (e.g., 80°C) for a specified period.
- Dissolve the stressed solid in a suitable solvent for analysis.

Mandatory Visualization

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